

Personal protective equipment for handling 3-Amino-2,4-dichloropyridine

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Compound of Interest

Compound Name: 3-Amino-2,4-dichloropyridine

Cat. No.: B063743

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Essential Safety and Handling Guide for 3-Amino-2,4-dichloropyridine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Amino-2,4-dichloropyridine**. Adherence to these protocols is essential for ensuring personal safety and regulatory compliance.

Chemical Profile:

Property	Value
Chemical Name	3-Amino-2,4-dichloropyridine
CAS Number	173772-63-9[1]
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂ [1][2]
Molecular Weight	163.01[1]
Physical Form	Solid[2]

Hazard Summary:

3-Amino-2,4-dichloropyridine is a hazardous substance that poses significant health risks. It is classified as:

- Fatal if swallowed.
- Toxic in contact with skin or if inhaled.
- Causes severe skin burns and eye damage.
- Toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Amino-2,4-dichloropyridine** to minimize exposure and ensure personal safety.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects eyes and face from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and absorption of the chemical.[3]
Body Protection	A lab coat or chemical-resistant coveralls.	Provides a barrier against accidental spills and contamination of personal clothing.[4]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask).	Protects the respiratory system from inhalation of harmful dust. [2]
Foot Protection	Closed-toe shoes, preferably chemical-resistant footwear.	Protects feet from spills.[5]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following handling procedures is required to ensure a safe laboratory environment.

1. Preparation:

- Ensure a chemical fume hood is certified and operational.
- Verify that an eyewash station and safety shower are accessible.
- Put on all required personal protective equipment as detailed in the PPE table.

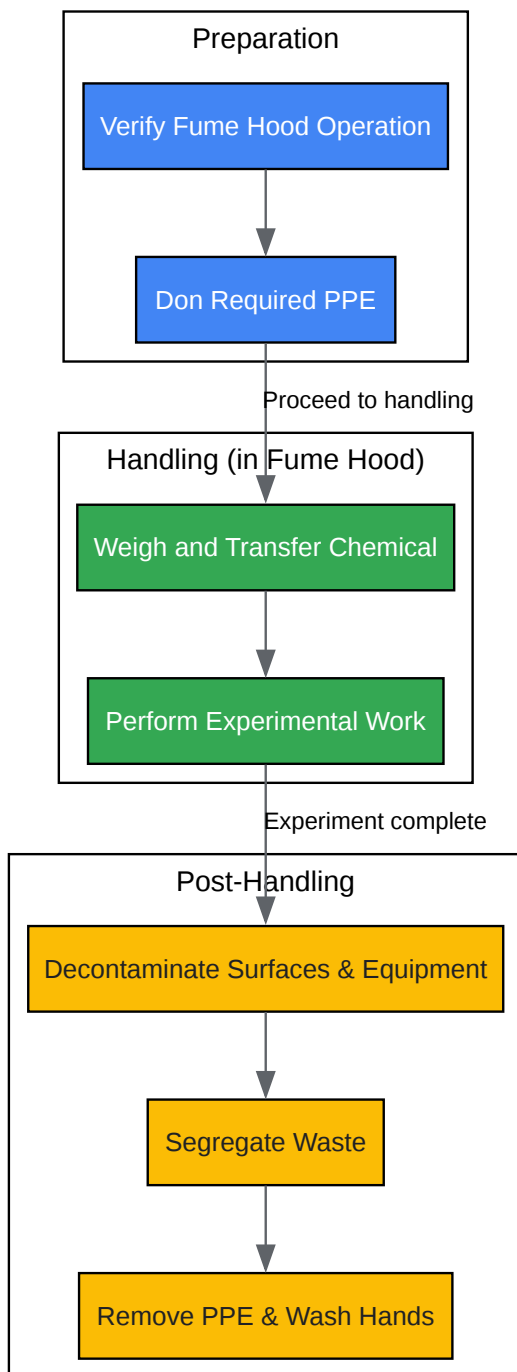
2. Handling:

- Perform all manipulations of the solid compound, including weighing and transferring, within a certified chemical fume hood to minimize inhalation exposure.
- Avoid generating dust.
- Do not eat, drink, or smoke when using this product.[\[4\]](#)[\[6\]](#)

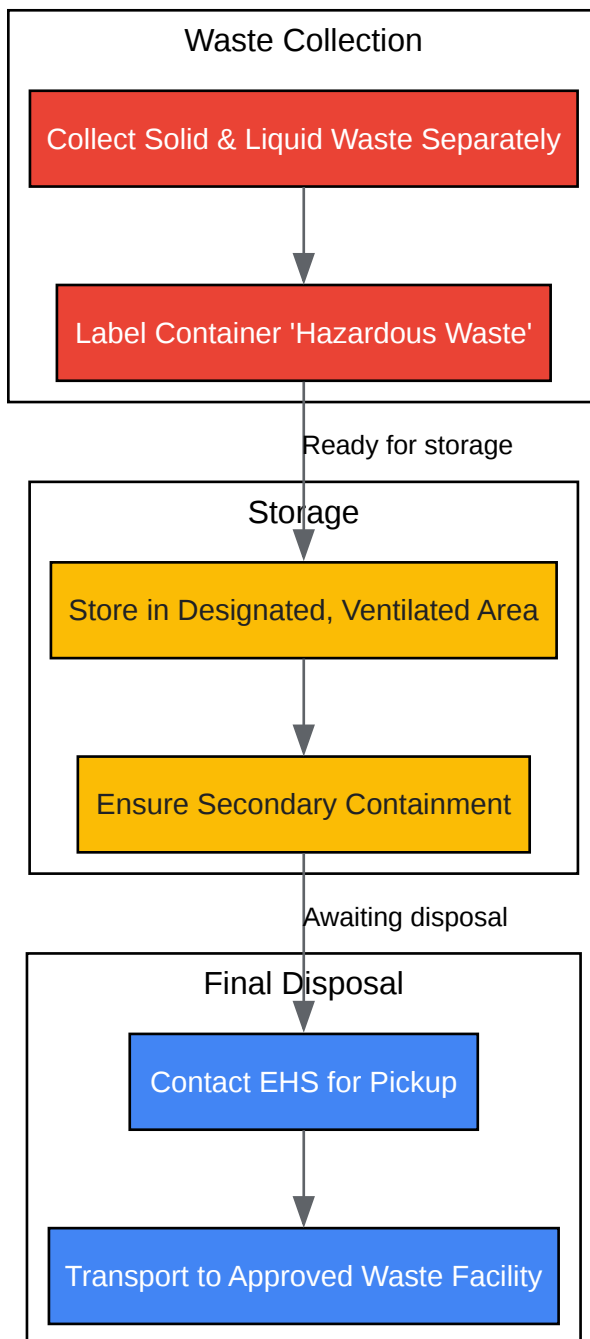
3. Post-Handling & Cleanup:

- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[6\]](#)
- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Segregate all waste containing **3-Amino-2,4-dichloropyridine** for proper disposal.
- Take off contaminated clothing and wash it before reuse.[\[4\]](#)[\[6\]](#)

Workflow for Handling 3-Amino-2,4-dichloropyridine



Disposal Plan for 3-Amino-2,4-dichloropyridine

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